

5-Methylpyrazin-2-amine molecular weight and formula

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Compound of Interest

Compound Name: 5-Methylpyrazin-2-amine

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An In-depth Technical Guide on **5-Methylpyrazin-2-amine** for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties, synthesis, and applications of **5-Methylpyrazin-2-amine**, a key intermediate in the development of various pharmaceuticals and agrochemicals.

Core Molecular Data

5-Methylpyrazin-2-amine is a heterocyclic organic compound with the following key molecular identifiers and properties.

Property	Value	Source
Molecular Formula	C5H7N3	[1] [2] [3] [4]
Molecular Weight	109.13 g/mol	[1] [2] [3] [4]
CAS Number	5521-58-4	[2] [3]
IUPAC Name	5-methylpyrazin-2-amine	[1]
Synonyms	2-Amino-5-methylpyrazine, 5-methyl-2-pyrazinamine	[1] [3]
Appearance	Yellow to beige crystalline powder	[3]
Melting Point	116-117 °C	[2]
Boiling Point	110 °C (at 2 Torr)	[2]

Synthesis and Experimental Protocols

5-Methylpyrazin-2-amine is an important intermediate in organic synthesis.[\[2\]](#) One common method for its preparation involves the Curtius rearrangement of 5-methyl-2-pyrazinecarboxylic acid. This multi-step process offers a reliable pathway for industrial-scale production.

Experimental Protocol: Synthesis via Curtius Rearrangement

This protocol describes the synthesis of **5-Methylpyrazin-2-amine** from 5-methyl-2-pyrazinecarboxylic acid.[\[5\]](#)

Step 1: Azidation and Curtius Rearrangement

- In a reaction vessel under a nitrogen atmosphere, combine 5-methyl-2-pyrazinecarboxylic acid, toluene, and diisopropylethylamine.
- Perform a vacuum distillation to reduce the water content to below 0.1% w/w.

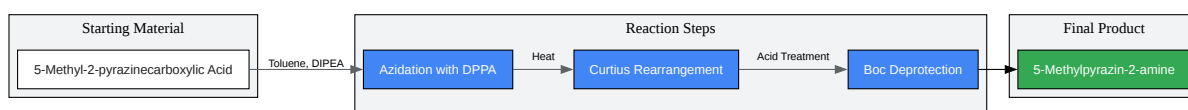
- Cool the mixture and add diphenylphosphoryl azide (DPPA) while maintaining the temperature.
- In a separate vessel, prepare a solution of benzyl alcohol in toluene, ensuring the water content is below 0.1% w/w by azeotropic distillation.
- Heat the benzyl alcohol solution and slowly add the contents of the first vessel.
- Stir the reaction mixture, then cool to room temperature.
- Slowly add a sodium hydroxide solution, then cool the mixture further to induce precipitation.
- Filter the resulting solid, wash with water and then methanol, and dry under a vacuum to yield the Boc-protected intermediate.

Step 2: Deprotection

- The Boc-protected intermediate is then subjected to deprotection to yield **5-Methylpyrazin-2-amine**.^[5] A common method for Boc deprotection is treatment with a strong acid, such as trifluoroacetic acid or hydrochloric acid, in a suitable solvent.

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **5-Methylpyrazin-2-amine** from its carboxylic acid precursor.



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Caption: Synthesis workflow for **5-Methylpyrazin-2-amine**.

Applications in Research and Development

5-Methylpyrazin-2-amine serves as a crucial building block in the synthesis of a variety of biologically active molecules. Its pyrazine ring is a key pharmacophore in many compounds.[2]

- **Pharmaceuticals:** It is a key intermediate in the synthesis of drugs, including those for treating diabetes and lowering blood lipids.[6] Derivatives of 5-methylpyrazine have also been investigated for their anti-tubercular activity.[7]
- **Agrochemicals:** This compound is utilized in the formulation of pesticides and other crop protection agents.[3]
- **Materials Science:** It is incorporated in the development of advanced polymers and coatings. [3]

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